

Safe Disposal of 1-Acetylindoline: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Acetylindoline

Cat. No.: B031821

[Get Quote](#)

For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical reagents are paramount to ensuring a safe and compliant laboratory environment. This guide provides essential safety and logistical information for the proper disposal of **1-Acetylindoline**.

1-Acetylindoline is a versatile intermediate in pharmaceutical and agrochemical synthesis.[\[1\]](#) Understanding its properties and hazards is the first step toward safe disposal.

Key Safety and Physical Data

A summary of the key quantitative data for **1-Acetylindoline** is presented below, compiled from various safety data sheets.

Property	Value	Reference
CAS Number	16078-30-1	[1]
Molecular Formula	C ₁₀ H ₁₁ NO	[1]
Molecular Weight	161.20 g/mol	
Appearance	White crystalline powder	[1]
Melting Point	102-104 °C	
Purity	≥ 98%	[1]
Storage Temperature	0-8°C	[1]
Storage Class	11 (Combustible Solids)	

Hazard Identification and Personal Protective Equipment (PPE)

1-Acetylindoline is classified with the following hazards:

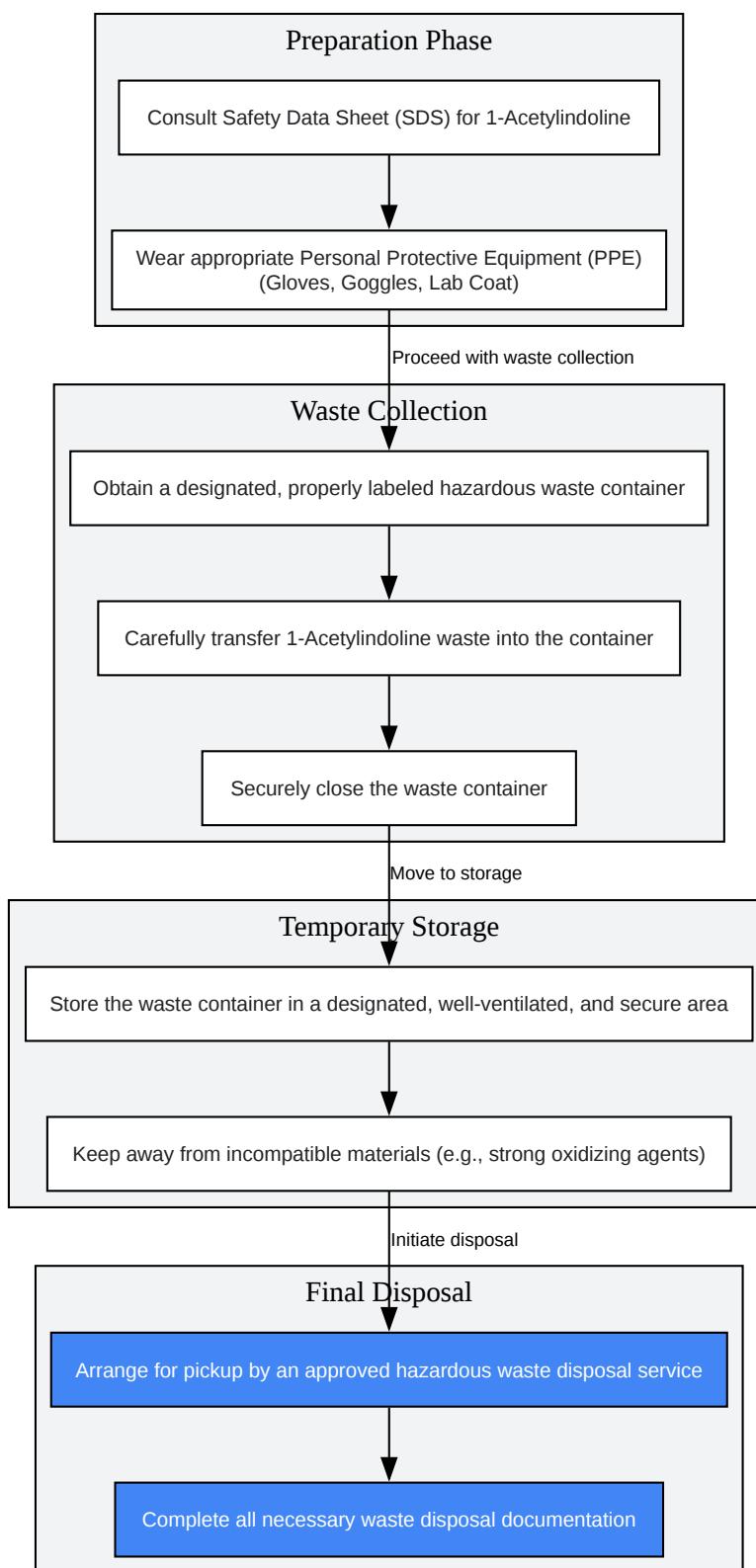
- H302: Harmful if swallowed.[\[2\]](#)
- H315: Causes skin irritation.[\[2\]](#)
- H319: Causes serious eye irritation.[\[2\]](#)
- H335: May cause respiratory irritation.[\[2\]](#)

Appropriate personal protective equipment (PPE) must be worn when handling **1-Acetylindoline**. This includes, but is not limited to:

- Protective gloves
- Protective clothing
- Eye and face protection[\[2\]](#)

Disposal Protocol

The primary directive for the disposal of **1-Acetylindoline** is to dispose of contents and container to an approved waste disposal plant.[\[2\]](#) Do not dispose of this material in the normal trash.[\[3\]](#) The following step-by-step workflow outlines the general procedure for its disposal in a laboratory setting.

[Click to download full resolution via product page](#)

Caption: Workflow for the proper disposal of **1-Acetylindoline**.

Spill Management

In the event of a spill, collect, bind, and pump off the spillage. Use a liquid-absorbent material to take up the substance. Ensure the area is well-ventilated.

First Aid Measures

- Skin Contact: Remove all contaminated clothing immediately and rinse the skin with water.[\[2\]](#)
- Eye Contact: Rinse with plenty of water and remove contact lenses if present.[\[2\]](#)
- Ingestion: If swallowed, have the victim drink water (two glasses at most). Do not induce vomiting. Seek immediate medical attention.[\[2\]](#)
- Inhalation: Move the person to fresh air.[\[2\]](#)

By adhering to these procedures, laboratory professionals can ensure the safe and responsible disposal of **1-Acetylindoline**, minimizing risks to themselves and the environment. Always consult your institution's specific safety guidelines and the most recent Safety Data Sheet before handling any chemical.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]
- 2. static.cymitquimica.com [static.cymitquimica.com]
- 3. sharedlab.bme.wisc.edu [sharedlab.bme.wisc.edu]
- To cite this document: BenchChem. [Safe Disposal of 1-Acetylindoline: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b031821#1-acetylindoline-proper-disposal-procedures>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com